Technical Guide: Solubility and Stability of (2,5-Dichloropentyl)ammonium chloride

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Compound of Interest		
Compound Name:	*(2,5-Dichloropentyl)ammonium chloride*	
Cat. No.:	*B1363522*	Get Quote

Disclaimer: Publicly available data on the solubility and stability of **(2,5-Dichloropentyl)ammonium chloride** is scarce. This guide provides a comprehensive overview based on the known properties of structurally related compounds, such as ammonium chloride and other quaternary ammonium compounds (QACs). The experimental protocols detailed herein are proposed methodologies for characterizing the target compound and should be adapted as necessary based on empirical findings.

Introduction

(2,5-Dichloropentyl)ammonium chloride is an organic salt with the chemical formula $C_5H_{12}Cl_3N$[1]. As a member of the quaternary ammonium compound family, it holds potential for applications in various fields, including as an intermediate in pharmaceutical synthesis or as a biocidal agent, similar to other QACs. A thorough understanding of its solubility and stability is paramount for its effective formulation, storage, and application, as well as for assessing its environmental fate and toxicological profile. This document outlines the known properties of this compound and provides a framework for its comprehensive evaluation.

Chemical Identity:

- IUPAC Name: **(2,5-Dichloropentyl)ammonium chloride**

- Synonyms: 2,5-Dichloropentylamine HCl, 2,5-Dichloroamylamine hydrochloride[1]

- CAS Number: 62922-45-6[1]

- Molecular Formula: $C_5H_{12}Cl_3N$[1]

Solubility Profile

Specific solubility data for **(2,5-Dichloropentyl)ammonium chloride** is not readily available in the literature. However, its structure as an ammonium salt suggests it will exhibit solubility in polar solvents. For reference, the solubility of the parent inorganic compound, ammonium chloride (NH_4Cl), is presented below. It is anticipated that the pentyl chain and chloro-substituents in **(2,5-Dichloropentyl)ammonium chloride** will increase its solubility in organic solvents compared to ammonium chloride, while potentially decreasing its high solubility in water.

Reference Data: Solubility of Ammonium Chloride (NH_4Cl)

The solubility of ammonium chloride in water is high and strongly dependent on temperature[2][3][4]. It is also soluble in several polar organic solvents[3][5][6].

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	0	29.4[3]
Water	25	38.3[3]
Water	100	74.1[3]
Ethanol	19	0.6[7]
Methanol	19	3.35[7]
Glycerol	-	9.7[7]

Proposed Experimental Protocol for Solubility Determination

This protocol outlines a method for determining the solubility of **(2,5-Dichloropentyl)ammonium chloride** in various solvents at different temperatures.

Objective: To quantify the solubility of **(2,5-Dichloropentyl)ammonium chloride** in water, ethanol, and methanol at 25°C and 40°C.
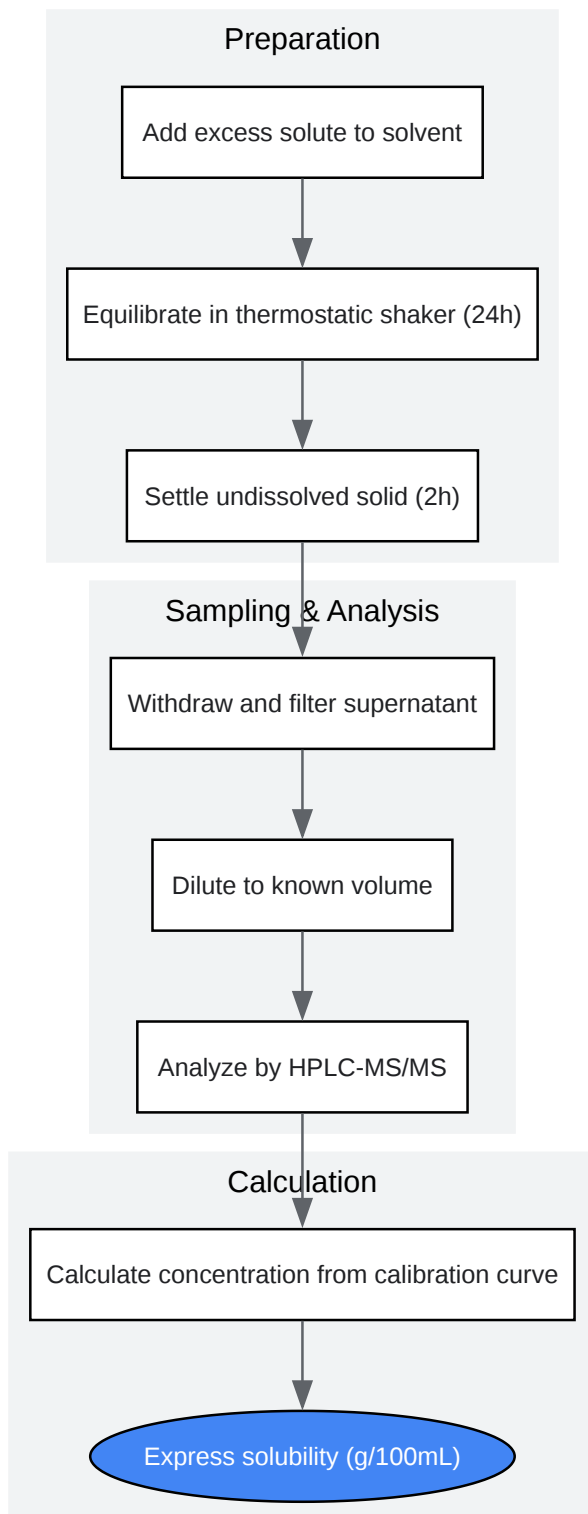
Materials:

- **(2,5-Dichloropentyl)ammonium chloride**

- Deionized water

- Ethanol (anhydrous)

- Methanol (anhydrous)

- Thermostatic shaker bath

- Analytical balance

- Centrifuge

- HPLC-MS/MS system or other suitable quantitative analytical instrument

- Volumetric flasks and pipettes

- Syringe filters (0.22 μm)

Procedure:

- Preparation of Saturated Solutions:

  1. Add an excess amount of **(2,5-Dichloropentyl)ammonium chloride** to separate vials containing a known volume (e.g., 10 mL) of each solvent (water, ethanol, methanol).

  2. Place the vials in a thermostatic shaker bath set to the desired temperature (25°C or 40°C).

  3. Equilibrate the samples for a minimum of 24 hours to ensure saturation.

- Sample Collection and Preparation:

1. After equilibration, allow the vials to stand undisturbed at the set temperature for 2 hours to let undissolved solid settle.

2. Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.

3. Filter the supernatant through a 0.22 µm syringe filter into a pre-weighed volumetric flask.

4. Dilute the filtered solution to a known volume with the appropriate solvent.

- Quantification:

1. Prepare a series of calibration standards of **(2,5-Dichloropentyl)ammonium chloride** in each solvent.

2. Analyze the diluted samples and calibration standards using a validated analytical method, such as HPLC-MS/MS.

3. Determine the concentration of the compound in the diluted samples from the calibration curve.

- Calculation:

1. Calculate the original concentration in the saturated solution, accounting for the dilution factor.

2. Express the solubility in g/100 mL or mol/L.

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Experimental Workflow for Solubility Determination

Preparation

Add excess solute to solvent

↓

Equilibrate in thermostatic shaker (24h)

↓

Settle undissolved solid (2h)

Sampling & Analysis

Withdraw and filter supernatant

↓

Dilute to known volume

↓

Analyze by HPLC-MS/MS

Calculation

Calculate concentration from calibration curve

↓

Express solubility (g/100mL)

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Caption: Workflow for determining the solubility of the target compound.

Stability Profile

The stability of **(2,5-Dichloropentyl)ammonium chloride** will be influenced by factors such as temperature, pH, and light. As an alkyl halide, it may be susceptible to hydrolysis, and as an ammonium salt, its stability in solution could be pH-dependent.

Reference Data: Stability of Ammonium Chloride (NH$_4$Cl)

Ammonium chloride is stable under normal storage conditions[6]. However, upon strong heating (above 338°C), it undergoes thermal decomposition, reversibly dissociating into ammonia (NH$_3$) and hydrogen chloride (HCl) gas[8][9][10]. Solutions of ammonium chloride are mildly acidic, with a 5% solution having a pH between 4.6 and 6.0, due to the hydrolysis of the ammonium ion[4][8]. While generally stable in solution, prolonged storage, especially if not in a sealed container, can lead to changes in concentration and pH[8].

Proposed Experimental Protocol for Stability Assessment

This protocol is designed to evaluate the stability of **(2,5-Dichloropentyl)ammonium chloride** under various environmental conditions, following principles from pharmaceutical stability testing guidelines[11][12][13][14].

Objective: To assess the stability of **(2,5-Dichloropentyl)ammonium chloride** in solid and solution forms under accelerated and long-term storage conditions.
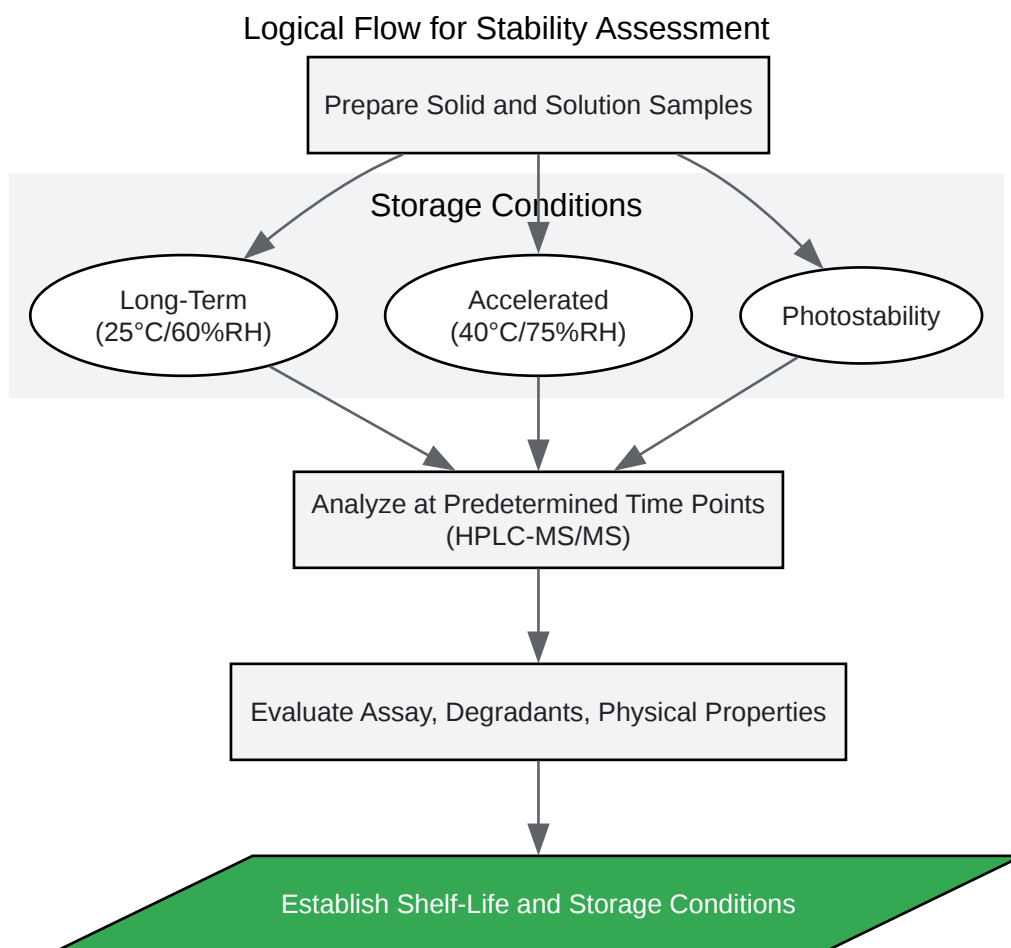
Materials:

- **(2,5-Dichloropentyl)ammonium chloride**

- Buffer solutions (e.g., pH 4, 7, 9)

- Deionized water

- Stability chambers with controlled temperature and humidity (e.g., 25°C/60% RH, 40°C/75% RH)

- Photostability chamber

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- HPLC-MS/MS system with a validated stability-indicating method

- Glass vials with appropriate closures

Procedure:

- Sample Preparation:

  - Solid State: Place a known quantity of the solid compound in glass vials.

  - Solution State: Prepare solutions of known concentration in deionized water and at pH 4, 7, and 9. Transfer to separate glass vials.

- Storage Conditions:

  - Long-Term: 25°C ± 2°C / 60% RH ± 5% RH

  - Accelerated: 40°C ± 2°C / 75% RH ± 5% RH

  - Photostability: Expose samples to light conditions as specified by ICH Q1B guidelines.

- Testing Schedule:

  - Accelerated: Test at time 0, 1, 3, and 6 months.

  - Long-Term: Test at time 0, 3, 6, 9, 12, 18, and 24 months.

- Analytical Testing:

  - At each time point, withdraw samples and analyze them using a validated stability-indicating HPLC-MS/MS method.

  - The method must be able to separate the parent compound from potential degradation products.

  - Monitor for:

    - Assay of **(2,5-Dichloropentyl)ammonium chloride**.

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- Appearance of degradation products.

- Changes in physical appearance (e.g., color).

- Changes in pH of the solutions.

Logical Flow for Stability Assessment

Prepare Solid and Solution Samples

Storage Conditions

Long-Term (25°C/60%RH)

Accelerated (40°C/75%RH)

Photostability

Analyze at Predetermined Time Points (HPLC-MS/MS)

Evaluate Assay, Degradants, Physical Properties

Establish Shelf-Life and Storage Conditions

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Caption: Logical workflow for stability testing of the target compound.

Potential Degradation Pathways

The structure of **(2,5-Dichloropentyl)ammonium chloride** suggests several potential degradation pathways.

- Hydrolysis: The chloro-substituents on the pentyl chain are susceptible to nucleophilic substitution by water (hydrolysis), which would lead to the formation of hydroxy- and

potentially dihydroxy-pentylammonium chloride. This reaction is a common degradation pathway for alkyl halides[15][16][17][18].

- Biodegradation: In environmental systems, microorganisms may degrade the compound. The degradation of chlorinated organic compounds can occur under both aerobic and anaerobic conditions[19][20][21]. Aerobic pathways often involve oxygenases that can initiate the dehalogenation process, while anaerobic pathways may involve reductive dehalogenation.

Potential Degradation Pathways
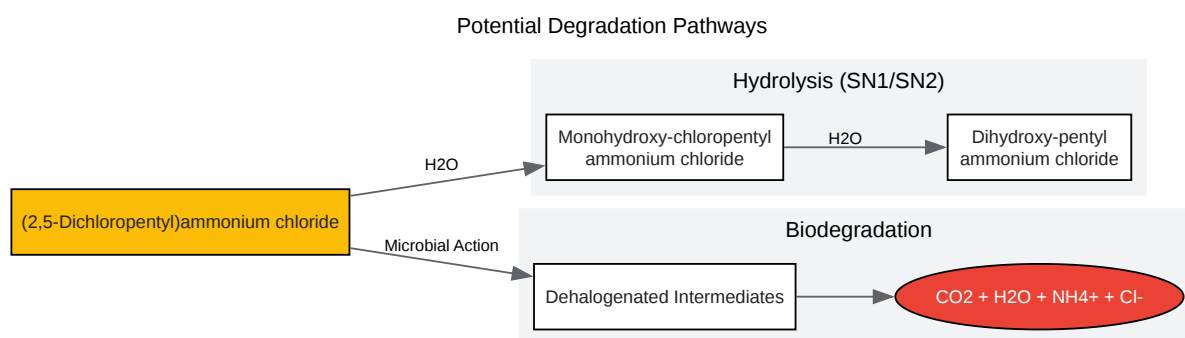
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Caption: Potential chemical and biological degradation routes.

Conclusion

While specific experimental data for **(2,5-Dichloropentyl)ammonium chloride** is not currently available, this guide provides a robust framework for its characterization based on the known properties of related chemical structures. The proposed protocols for solubility and stability testing will enable researchers to generate the necessary data for its development and application. Understanding these core properties is essential for ensuring the quality, efficacy, and safety of any potential product containing this compound. Further research is required to elucidate its precise physicochemical characteristics and degradation pathways.

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